

In-Depth Technical Guide to the Industrial Applications of Diafen NN

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Compound of Interest

Compound Name: *Diafen NN*

Cat. No.: *B180508*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Diafen NN, chemically known as N,N'-di-2-naphthyl-p-phenylenediamine, is a potent antioxidant primarily utilized in the rubber and polymer industries. This document provides a comprehensive technical overview of its industrial applications, mechanism of action, synthesis, and key performance data. It is intended to be a resource for researchers, scientists, and professionals in drug development, offering insights into the material science and toxicological aspects of this compound. **Diafen NN** functions as a high-performance stabilizer, retarding the degradation of polymeric materials caused by heat, oxygen, and ozone. Its efficacy as a chain-breaking antioxidant and a metal deactivator makes it a critical component in the formulation of durable rubber products such as tires, cables, and industrial goods. This guide details experimental protocols for its synthesis and presents performance data in a structured format. Furthermore, it includes visualizations of its antioxidant mechanism and synthesis workflow to facilitate a deeper understanding of its chemical utility. Important safety and toxicological findings are also discussed to provide a complete profile of the compound.

Introduction

Diafen NN, also known by trade names such as AgeRite White and Antioxidant DNP, is a symmetrically substituted p-phenylenediamine derivative. Its chemical structure, featuring two naphthyl groups attached to a p-phenylenediamine core, confers significant antioxidant activity. The primary role of **Diafen NN** in industrial applications is to protect vulcanized rubber and

other polymeric materials from the deleterious effects of oxidative and thermal degradation. This protection is crucial for extending the service life and maintaining the mechanical properties of materials exposed to harsh environmental and operational conditions. While its main applications are in material science, its toxicological profile, including findings of carcinogenicity in animal studies, is of significant interest to drug development professionals for comparative toxicology and safety assessment purposes.

Physicochemical Properties

A summary of the key physicochemical properties of **Diafen NN** (CAS Number: 93-46-9) is presented in Table 1. This data is essential for understanding its behavior in various formulations and for developing appropriate processing and handling procedures.

Property	Value
IUPAC Name	N,N'-di(naphthalen-2-yl)benzene-1,4-diamine
Molecular Formula	C ₂₆ H ₂₀ N ₂
Molecular Weight	360.45 g/mol
Appearance	Light grey or light yellow powder[1]
Melting Point	225-229 °C
Boiling Point	608.1 °C at 760 mmHg
Water Solubility	<0.1 g/100 mL at 19 °C
Purity	≥97.0%[1]

Industrial Applications

The principal industrial application of **Diafen NN** is as an antioxidant in the rubber industry.[1] It is incorporated into various elastomers to enhance their resistance to degradation.

Key Applications Include:

- **Tire Manufacturing:** Used in tire carcasses and sidewalls to protect against heat and flexing fatigue.

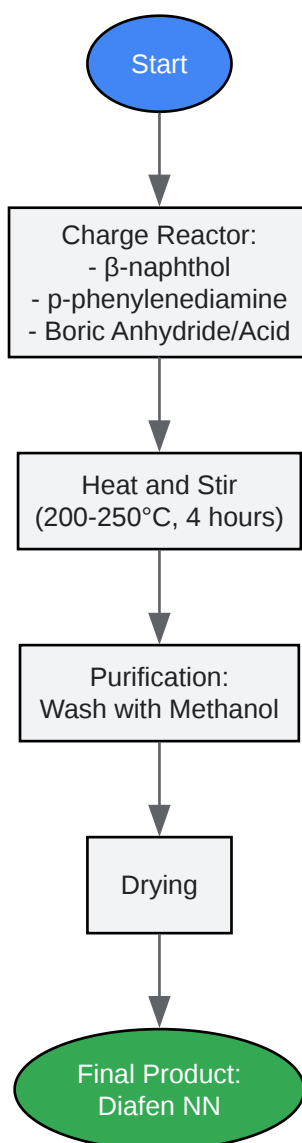
- Industrial Rubber Products: Incorporated into belts, hoses, seals, and other articles that require long-term durability.
- Latex Products: Used in the production of medical and industrial latex goods to prevent aging.^[1]
- Polymer Stabilization: Also employed as a stabilizer for other polymers, such as polyolefins.

Mechanism of Action

Diafen NN functions as a multifunctional antioxidant, primarily through two mechanisms: as a chain-breaking antioxidant and as a metal deactivator.

Chain-Breaking Antioxidant Mechanism

As a secondary amine, **Diafen NN** can donate a hydrogen atom to reactive peroxy radicals ($\text{ROO}\cdot$), which are key intermediates in the auto-oxidation cycle of polymers. This donation terminates the radical chain reaction, preventing further degradation of the polymer backbone. The resulting **Diafen NN** radical is relatively stable and does not readily initiate new oxidation chains.



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References

- 1. chemotechnique.se [chemotechnique.se]

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